

Massarilactone H: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Massarilactone H

Cat. No.: B1263786

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For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **Massarilactone H**, a polyketide with notable biological activities.

Chemical Structure and Properties

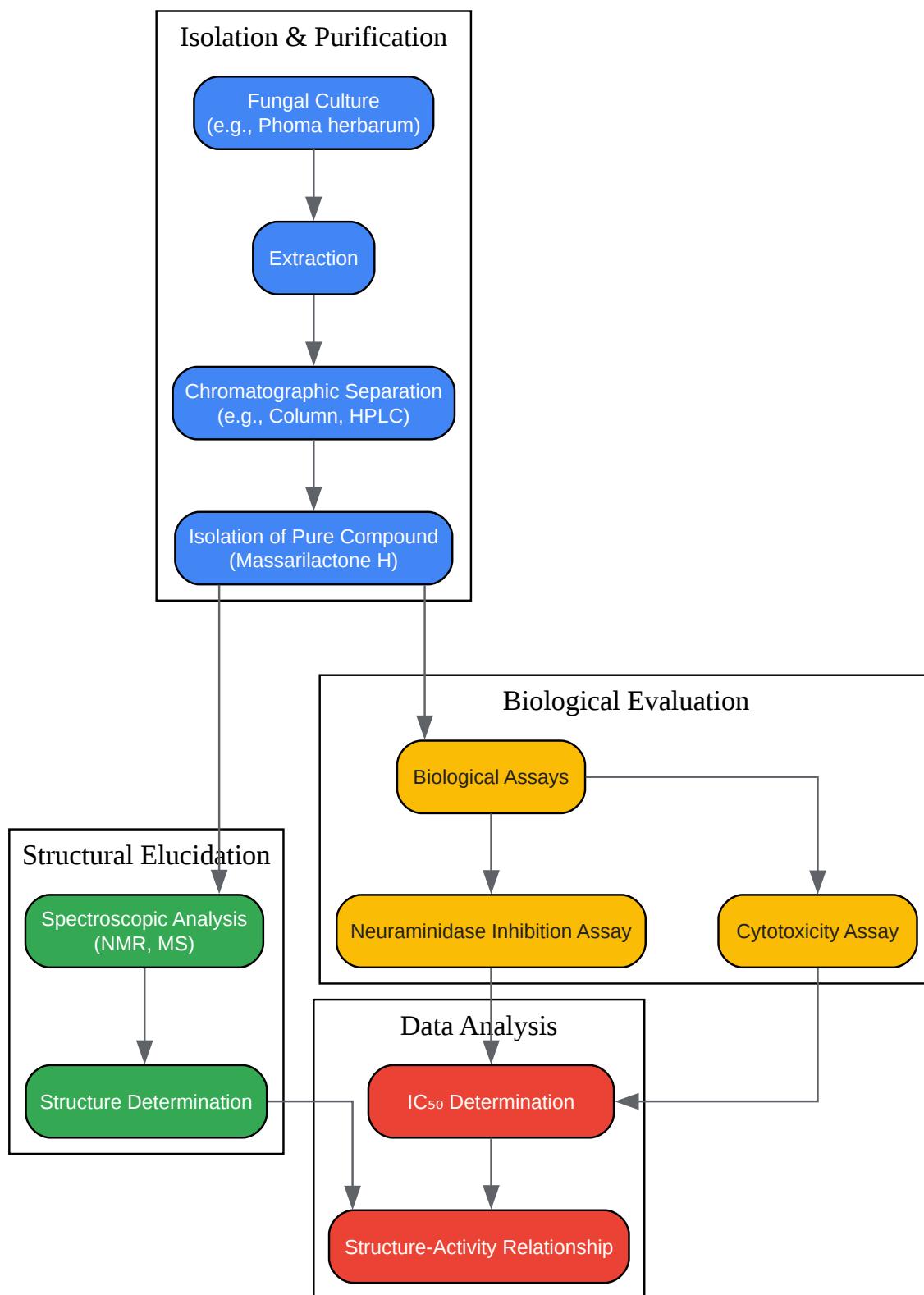
Massarilactone H is a natural product with the chemical formula $C_{11}H_{12}O_5$ and a molecular weight of 224.21 g/mol. Its structure was elucidated through extensive spectroscopic analysis.

Chemical Structure:

Caption: Mechanism of Neuraminidase Inhibition by **Massarilactone H**.

Experimental Workflow Visualization

The general workflow for screening natural products for biological activity, such as the discovery of **Massarilactone H**, involves several key stages from isolation to characterization and testing.

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Caption: General Workflow for Natural Product Screening.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com